

Application Notes and Protocols for the Quantification of 2-Bromo-4-methoxyphenol

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Compound of Interest

Compound Name: 2-Bromo-4-methoxyphenol

Cat. No.: B098834

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **2-Bromo-4-methoxyphenol**, a key intermediate in the synthesis of various pharmaceutical compounds. The following protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are designed to be adapted for routine quality control, impurity profiling, and research applications.

High-Performance Liquid Chromatography (HPLC) Method

This reversed-phase HPLC method is suitable for the accurate quantification of **2-Bromo-4-methoxyphenol** in bulk materials and in-process samples. The method is based on established protocols for the analysis of brominated phenols and offers high selectivity and sensitivity.^{[1][2]}

Experimental Protocol: HPLC

1. Materials and Reagents:

- **2-Bromo-4-methoxyphenol** reference standard (Purity ≥98%)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Trifluoroacetic acid (TFA), 0.1% (v/v) in water
- Water, deionized and filtered (18.2 MΩ·cm)
- 0.45 µm syringe filters

2. Instrumentation:

- HPLC system with a UV or Photodiode Array (PDA) detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Autosampler and column oven

3. Chromatographic Conditions:

- Mobile Phase A: 0.1% TFA in Water
- Mobile Phase B: Acetonitrile
- Gradient Elution:

Time (min)	% Mobile Phase B
0.0	30
15.0	70
17.0	90
20.0	90
20.1	30

| 25.0 | 30 |

- Flow Rate: 1.0 mL/min

- Column Temperature: 30°C
- Detection Wavelength: 288 nm
- Injection Volume: 10 µL

4. Sample Preparation:

- Standard Solution (100 µg/mL): Accurately weigh approximately 10 mg of **2-Bromo-4-methoxyphenol** reference standard and dissolve in 100 mL of methanol.
- Calibration Standards: Prepare a series of calibration standards by diluting the standard solution with the mobile phase to achieve concentrations in the range of 1-50 µg/mL.
- Sample Solution: Accurately weigh the sample containing **2-Bromo-4-methoxyphenol**, dissolve in methanol to a known concentration (e.g., 1 mg/mL), and dilute with the mobile phase to fall within the calibration range. Filter all solutions through a 0.45 µm syringe filter before injection.

Quantitative Data Summary (HPLC)

The following table summarizes the expected performance characteristics of the HPLC method, based on typical validation data for similar bromophenolic compounds.[\[1\]](#)[\[2\]](#)

Parameter	Expected Value
Linearity (R ²)	> 0.999
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS provides a highly selective and sensitive alternative for the quantification of **2-Bromo-4-methoxyphenol**, especially for trace-level analysis and identification of impurities. Spectral data for **2-Bromo-4-methoxyphenol** is available in public databases, which can aid in method development.[3]

Experimental Protocol: GC-MS

1. Materials and Reagents:

- **2-Bromo-4-methoxyphenol** reference standard (Purity ≥98%)
- Dichloromethane (GC grade) or Ethyl Acetate (GC grade)
- Anhydrous sodium sulfate

2. Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Capillary column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).

3. Chromatographic and Spectrometric Conditions:

- Injector Temperature: 250°C
- Injection Mode: Splitless (or split, depending on concentration)
- Oven Temperature Program:
 - Initial Temperature: 80°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Transfer Line Temperature: 280°C

- Ion Source Temperature: 230°C
- Ionization Energy: 70 eV
- Mass Range: m/z 50-350
- Quantification Ions: m/z 202 (molecular ion), 187, 204 (characteristic fragments)[3]

4. Sample Preparation:

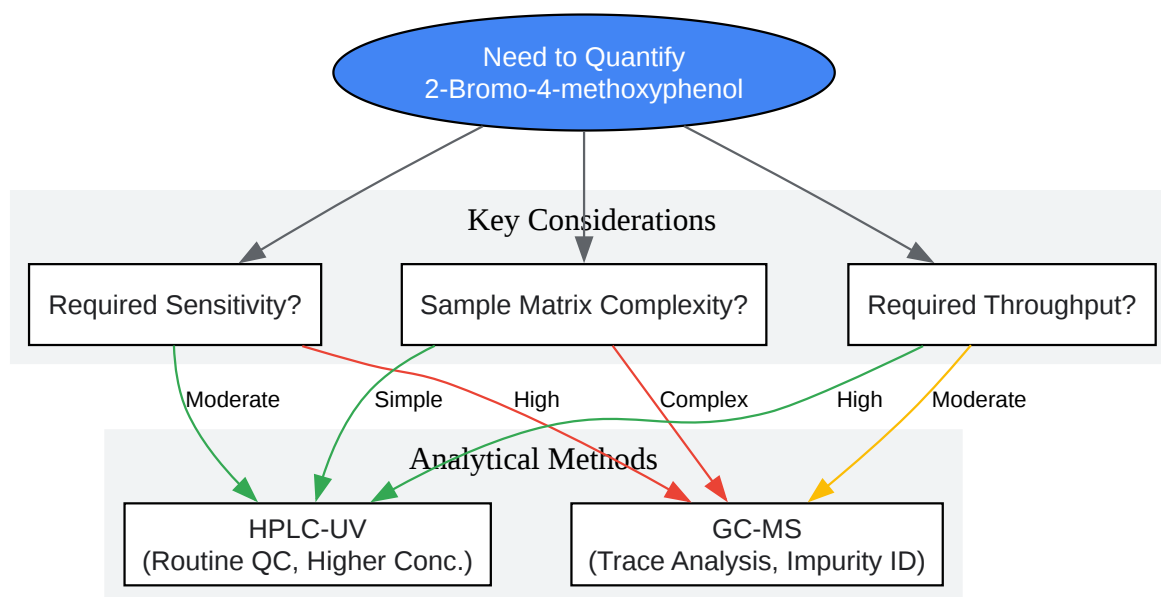
- Standard Solution (100 µg/mL): Accurately weigh approximately 10 mg of **2-Bromo-4-methoxyphenol** reference standard and dissolve in 100 mL of dichloromethane.
- Calibration Standards: Prepare a series of calibration standards by diluting the standard solution with dichloromethane to achieve concentrations in the range of 0.1-10 µg/mL.
- Sample Solution: Dissolve the sample in dichloromethane to a known concentration, ensuring the final concentration is within the calibration range. If necessary, use anhydrous sodium sulfate to remove any residual water.

Quantitative Data Summary (GC-MS)

The following table outlines the expected performance characteristics for the GC-MS method.

Parameter	Expected Value
Linearity (R^2)	> 0.998
Limit of Detection (LOD)	~0.01 µg/mL
Limit of Quantification (LOQ)	~0.03 µg/mL
Accuracy (% Recovery)	95 - 105%
Precision (%RSD)	< 5%

Visualizations



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References

- 1. Development and Validation of an HPLC Method for the Quantitative Analysis of Bromophenolic Compounds in the Red Alga *Vertebrata lanosa* [mdpi.com]
- 2. Development and Validation of an HPLC Method for the Quantitative Analysis of Bromophenolic Compounds in the Red Alga *Vertebrata lanosa* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Analysis of bromophenols in various aqueous samples using solid phase extraction followed by HPLC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
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